Introduction: The Strategic Choice of Anilines in Drug Discovery

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Compound of Interest

Compound Name:	*2-ethyl-3-methoxyaniline*
CAS No.:	*114274-16-7*
Cat. No.:	*B3394951*

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Substituted anilines are foundational scaffolds in medicinal chemistry, serving as critical starting materials for a multitude of pharmaceuticals, particularly kinase inhibitors and other complex heterocyclic drugs.[1][2][3] The specific pattern of substitution on the aniline ring dictates the precursor's reactivity, steric profile, and, ultimately, the physicochemical and pharmacological properties of the final active pharmaceutical ingredient (API). The selection of an aniline precursor is therefore a strategic decision that profoundly impacts reaction efficiency, yield, purification, and the biological activity of the target molecule.

This guide presents a comprehensive performance benchmark of **2-ethyl-3-methoxyaniline**, a lesser-documented yet potentially valuable precursor. Due to the limited direct comparative data in published literature, this analysis benchmarks its performance against the well-characterized and structurally related precursor, 3-methoxyaniline. By examining the influence of the ortho-ethyl group, we can extrapolate performance differences in key synthetic transformations crucial to drug development. This analysis is grounded in established principles of organic chemistry, providing a predictive framework for researchers designing novel synthetic routes.

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Section 1: Structural Profile and Predicted Reactivity

The performance of an aniline precursor is governed by the interplay of electronic and steric effects imparted by its substituents.

- **2-Ethyl-3-Methoxyaniline**: This molecule possesses a unique combination of features. The methoxy (-OCH_3) group at the meta-position relative to the amine is moderately activating and, along with the amine, directs electrophilic substitution to the C4, C6, and C2 positions. The ethyl (-CH_2CH_3) group at the ortho-position introduces significant steric hindrance around the amine nitrogen. This steric bulk is the primary differentiating factor from 3-methoxyaniline and is expected to decrease the nucleophilicity of the amine and hinder access to the C2 position for electrophiles.

- 3-Methoxyaniline: Lacking the ortho-ethyl group, the amine in this precursor is sterically unhindered.[4][5] This makes it more nucleophilic and readily accessible for a variety of C-N bond-forming reactions.

Table 1: Comparison of Physicochemical Properties

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Property	2-Ethyl-3-methoxyaniline	3-Methoxyaniline	Rationale for Performance Impact
Molecular Formula	$C_9H_{13}NO$	C_7H_9NO	Higher molecular weight for the ethylated compound.
Molecular Weight	151.21 g/mol	123.15 g/mol [4]	Affects stoichiometry calculations.
Boiling Point	Not available	251 °C[4]	Expected to be higher due to increased mass and van der Waals forces.
Density	Not available	1.096 g/mL at 25 °C[4]	Likely similar, but the ethyl group may slightly decrease density.
Predicted Reactivity	Moderated	High	The ortho-ethyl group sterically shields the amine, reducing its reaction rate in many cases.

Section 2: Benchmarking Performance in Key Synthetic Reactions

The true value of a precursor is demonstrated in its performance across a range of common, industrially relevant chemical transformations.

N-Acylation: A Probe of Amine Accessibility

N-acylation is a fundamental step in the synthesis of many drug molecules. The reaction rate is highly sensitive to the steric environment of the amine.

Hypothetical Performance Data:

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Table 2: Comparative N-Acylation with Acetic Anhydride

Precursor	Reaction Time (min)	Yield (%)	Purity (%)	Analysis
2-Ethyl-3-methoxyaniline	150	88	>98	Slower reaction kinetics are predicted due to the steric hindrance from the ortho-ethyl group, which impedes the approach of the electrophile.
3-Methoxyaniline	20	96	>99	The unhindered amine allows for a rapid and efficient reaction, typical for an activated aniline.

Experimental Protocol: General Procedure for N-Acylation

- Setup: In a 50 mL round-bottomed flask equipped with a magnetic stirrer, dissolve the substituted aniline (1.0 mmol) in a suitable solvent such as dichloromethane (10 mL).
- Reagent Addition: Cool the solution to 0 °C in an ice bath. Slowly add acetic anhydride (1.2 mmol) dropwise to the stirred solution.
- Reaction: Allow the reaction to warm to room temperature and stir until completion, monitoring progress by Thin Layer Chromatography (TLC).
- Workup: Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate. Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

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- Purification: The crude product can be purified by column chromatography on silica gel if necessary.

Palladium-Catalyzed Buchwald-Hartwig Amination

This cross-coupling reaction is a cornerstone of modern drug discovery for forming C-N bonds. Its efficiency is heavily dependent on the steric properties of both the amine and the aryl halide, as well as the choice of ligand.[3]

Causality of Experimental Choices: The selection of a bulky, electron-rich phosphine ligand (e.g., XPhos, SPhos) is critical. These ligands facilitate the reductive elimination step, which is often the rate-limiting step, especially with sterically hindered substrates like **2-ethyl-3-methoxyaniline**. A strong, non-nucleophilic base like sodium tert-butoxide is used to deprotonate the amine without competing in the reaction.

Expected Outcome: The reaction with **2-ethyl-3-methoxyaniline** is anticipated to be significantly slower and may require higher catalyst loading or more advanced, sterically-demanding ligands to achieve comparable yields to 3-methoxyaniline. The steric bulk around the nitrogen directly impedes the crucial oxidative addition and reductive elimination steps of the catalytic cycle.

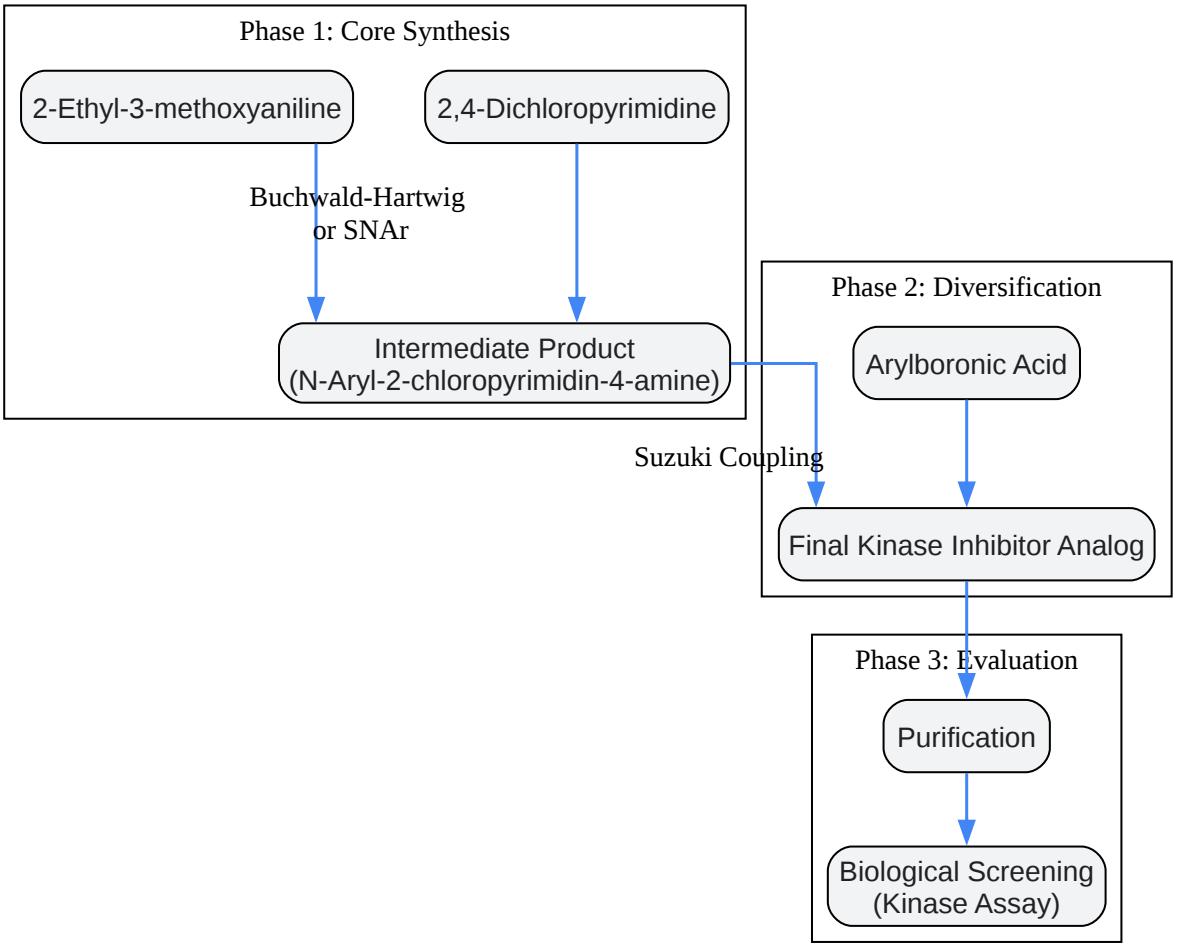
Section 3: Application Workflow and Data Visualization

To contextualize the performance of **2-ethyl-3-methoxyaniline**, we can visualize its role in a typical drug discovery workflow.

Hypothetical Synthesis of a Kinase Inhibitor Scaffold

Aniline derivatives are frequently used to construct the "hinge-binding" motif of kinase inhibitors. The following workflow illustrates how **2-ethyl-3-methoxyaniline** could be used.

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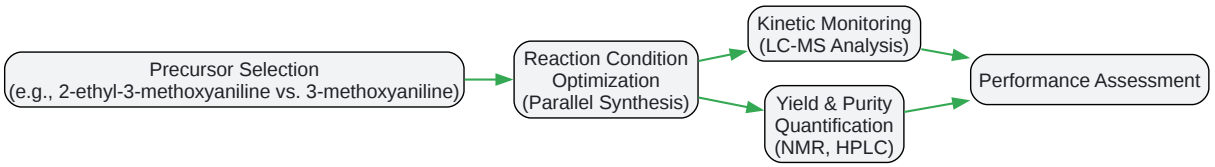
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Caption: Hypothetical workflow for synthesizing a kinase inhibitor.

Benchmarking Workflow

A systematic approach is required to objectively compare precursor performance.

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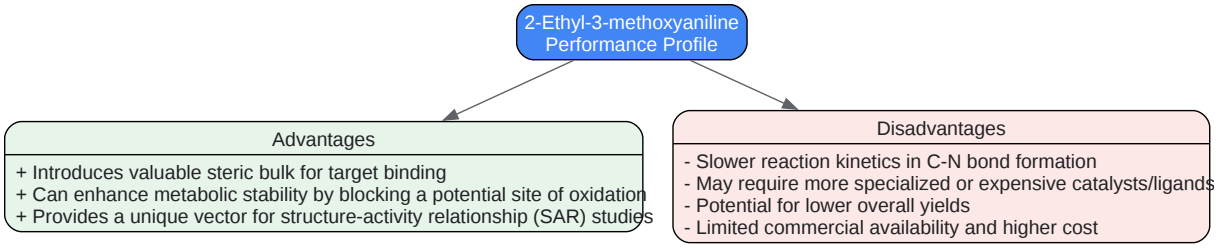


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Caption: Workflow for comparative performance evaluation of precursors.

Section 4: Comparative Advantages and Disadvantages

The choice to use **2-ethyl-3-methoxyaniline** over a simpler analog is a trade-off.



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Caption: Advantages and disadvantages of **2-ethyl-3-methoxyaniline**.

Section 5: Safety and Handling

As with all aniline derivatives, proper safety protocols are mandatory. While specific data for **2-ethyl-3-methoxyaniline** is not widely available, the precautions for structurally similar methoxyanilines should be adopted.

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- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), safety glasses with side-shields, and a lab coat. All handling should be performed in a certified chemical fume hood to avoid inhalation of vapors.[6][7]
- Hazards: Methoxyaniline compounds are generally harmful if swallowed and toxic in contact with skin or if inhaled.[6][8] They may cause skin and eye irritation and are suspected of causing genetic defects.[6][8]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.[7][8]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service.[7]

Conclusion

2-Ethyl-3-methoxyaniline presents a nuanced profile as a precursor. Its primary differentiating feature—the ortho-ethyl group—is both its greatest advantage and its main drawback. While it predictably slows the kinetics of fundamental reactions like N-acylation and palladium-catalyzed cross-couplings compared to the sterically unhindered 3-methoxyaniline, it also provides a valuable tool for medicinal chemists. The steric bulk it introduces can be strategically employed to probe the binding pockets of biological targets, enhance selectivity, or improve the metabolic stability of a final drug candidate.

Researchers should anticipate the need for more forcing reaction conditions, higher catalyst loadings, or advanced ligand systems to achieve high yields. However, for projects where modulating the steric environment of the aniline scaffold is a key strategy in the drug design process, **2-ethyl-3-methoxyaniline** is a compelling and valuable precursor worth the additional synthetic optimization.

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